

Introduction to Constitutional Isomerism

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Compound of Interest

Compound Name: *Bromo-chloro-butane*

Cat. No.: *B8364196*

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Constitutional isomers, also known as structural isomers, are compounds that share the same molecular formula but differ in the connectivity of their atoms.^{[1][2][3]} This variance in atomic arrangement leads to distinct chemical and physical properties for each isomer. The molecular formula C_4H_9BrCl represents a haloalkane. Identifying all possible constitutional isomers for a given formula is a fundamental exercise in organic chemistry, crucial for understanding structure-property relationships in fields like drug discovery and material science. The process involves systematically exploring different carbon chain structures and the various possible positions for substituent groups.^[4]

There are three main types of constitutional isomerism:

- Chain Isomerism: Isomers possess different arrangements of the carbon skeleton.^{[1][3]}
- Positional Isomerism: Isomers have the same carbon skeleton and functional groups but differ in the position of the functional groups on the chain.^{[1][3]}
- Functional Group Isomerism: Isomers have the same molecular formula but contain different functional groups.^{[1][3]}

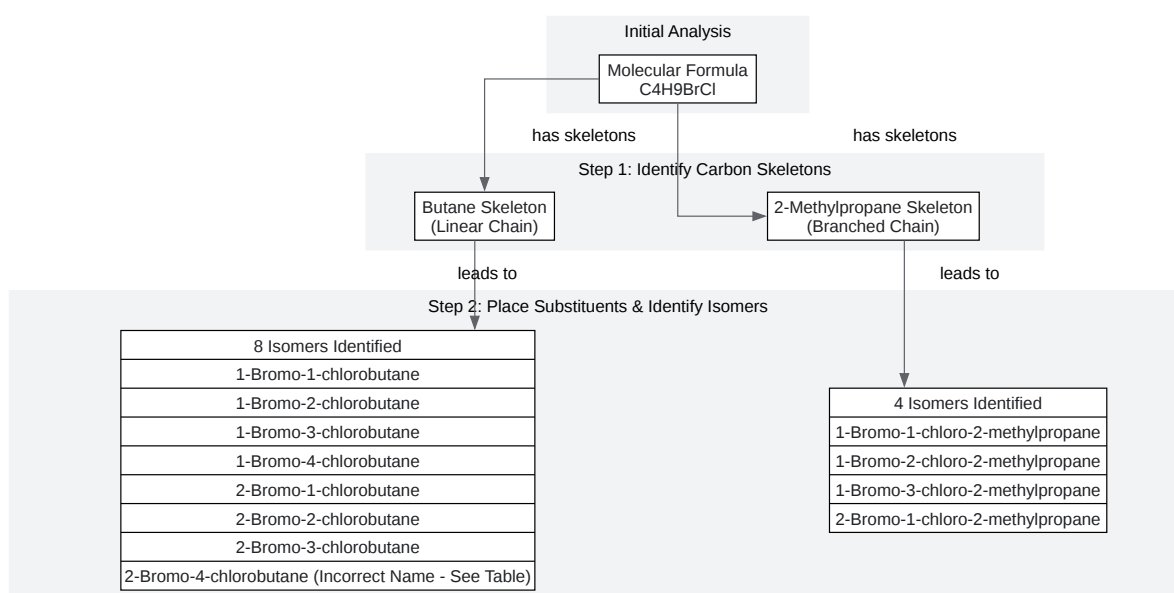
For C_4H_9BrCl , we will primarily observe chain and positional isomerism.

Methodology for Isomer Identification

A systematic approach is required to identify all constitutional isomers of C_4H_9BrCl without duplication. The methodology employed here involves two primary steps:

- Identification of Carbon Skeletons: The formula C_4H_9BrCl corresponds to the butyl group. There are two possible arrangements (skeletal isomers) for a four-carbon alkane chain:
 - A linear, unbranched chain: butane.
 - A branched chain: isobutane (IUPAC name: 2-methylpropane).
- Systematic Placement of Substituents: For each carbon skeleton, the bromine (Br) and chlorine (Cl) atoms are placed on all non-equivalent carbon positions. The resulting structures are then named according to IUPAC nomenclature to confirm their uniqueness.

The logical workflow for this identification process is visualized in the diagram below.



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Figure 1. Logical workflow for identifying constitutional isomers of C_4H_9BrCl .

Isomer Derivation and Data Summary

Following the outlined methodology, a total of 12 unique constitutional isomers were identified for the molecular formula C_4H_9BrCl . These are derived from the two primary carbon skeletons.

Isomers Derived from the Butane Skeleton

The linear four-carbon chain of butane presents multiple non-equivalent positions for the two halogen substituents, resulting in eight distinct isomers.

Isomers Derived from the 2-Methylpropane Skeleton

The branched structure of 2-methylpropane, with its primary and tertiary carbons, gives rise to four unique isomers.

Comprehensive Data Table

The quantitative data, comprising the IUPAC names and structural details of all 12 constitutional isomers, are summarized in the table below for clear comparison.

| Isomer ID | IUPAC Name | Carbon Skeleton | Structural Description |
|-----------|----------------------------------|-----------------|--|
| 1 | 1-Bromo-1-chlorobutane | Butane | Br and Cl are on the terminal carbon (C1). |
| 2 | 1-Bromo-2-chlorobutane | Butane | Br is on C1; Cl is on C2. |
| 3 | 1-Bromo-3-chlorobutane | Butane | Br is on C1; Cl is on C3. |
| 4 | 1-Bromo-4-chlorobutane | Butane | Br is on C1; Cl is on the other terminal carbon (C4). |
| 5 | 2-Bromo-1-chlorobutane | Butane | Cl is on C1; Br is on C2. |
| 6 | 2-Bromo-2-chlorobutane | Butane | Br and Cl are on the same internal carbon (C2). |
| 7 | 2-Bromo-3-chlorobutane | Butane | Br is on C2; Cl is on C3. |
| 8 | 2-Bromo-4-chlorobutane | Butane | This name is incorrect; correct IUPAC name is 1-Bromo-3-chlorobutane (Isomer 3). |
| 9 | 1-Bromo-1-chloro-2-methylpropane | 2-Methylpropane | Br and Cl are on a primary carbon. |
| 10 | 1-Bromo-2-chloro-2-methylpropane | 2-Methylpropane | Br is on a primary carbon; Cl is on the tertiary carbon. |
| 11 | 1-Bromo-3-chloro-2-methylpropane | 2-Methylpropane | Br is on one primary carbon; Cl is on |

another primary carbon.

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2-Bromo-1-chloro-2-methylpropane

2-Methylpropane

Cl is on a primary carbon; Br is on the tertiary carbon.

Experimental Protocols

This document is a theoretical guide to the constitutional isomers of C_4H_9BrCl based on the principles of organic chemistry. As such, it does not cite or detail experimental protocols for synthesis or analysis. The identification and structural elucidation of these isomers in a laboratory setting would typically involve techniques such as:

- Fractional Distillation: To separate the isomeric mixture based on differences in boiling points.
- Gas Chromatography (GC): To further separate and quantify the individual isomers.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: (1H NMR and ^{13}C NMR) to determine the precise connectivity of atoms in each isolated isomer.
- Mass Spectrometry (MS): To confirm the molecular weight and determine fragmentation patterns that can help identify the structure.

Detailed methodologies for these standard analytical techniques are widely available in chemical literature and textbooks.

Conclusion

The molecular formula C_4H_9BrCl gives rise to 12 distinct constitutional isomers. These isomers originate from two possible carbon skeletons, butane and 2-methylpropane, and the various positional arrangements of the bromine and chlorine substituents. A systematic analysis based on skeletal structure and substituent placement, confirmed by IUPAC nomenclature, is essential for the exhaustive identification of all possible isomers. The structural diversity presented by these 12 compounds underscores the importance of precise structural determination in chemical research and development.

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